

Calcium Citrate Malate Solubility: A Technical Support Resource

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

Cat. No.: *B15723049*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **calcium citrate malate** (CCM). The following information addresses common challenges and experimental variables impacting CCM solubility.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the solubility of **Calcium Citrate Malate** (CCM)?

A1: The solubility of CCM is a multifactorial property influenced by several key parameters:

- **pH:** CCM solubility is significantly affected by pH. It is more soluble in acidic conditions and its solubility pattern changes as the pH shifts towards neutral or alkaline.^[1] In simulated gastric pH (around 2.0), a high percentage of soluble calcium is in its ionic form.^[1]
- **Temperature:** The manufacturing process, particularly the drying temperature, plays a critical role. Drying CCM above 100°C can lead to decomposition and the formation of a less

soluble mixture.[2][3][4] The solubility of different calcium citrate hydrates can also be temperature-dependent.[5][6]

- **Molar Ratios of Constituents:** The molar ratio of calcium to citrate and malate is a crucial determinant of solubility.[2][3][7] Neutral and acidic salts of CCM, where the moles of citrate and malate are balanced or in excess relative to calcium, tend to exhibit higher solubility.[2][3][7]
- **Metastable Form:** The manufacturing process can produce a metastable form of CCM which is significantly more soluble than its constituent parts, calcium citrate or calcium malate.[2][3][7][4][8]
- **Particle Size:** Grinding the CCM to a smaller particle size (less than 1 millimeter) can facilitate easier dissolution in foods and beverages.[2][3][7]
- **Presence of Other Ions and Molecules:** The presence of other substances, such as amino acids and bile components, can influence calcium solubility.[9] Ionic strength of the solution can also play a role.[10]

Q2: My CCM is not dissolving completely in water at room temperature. What could be the issue?

A2: Incomplete dissolution of CCM in water can be attributed to several factors:

- **Incorrect Molar Ratio:** The specific molar ratio of your CCM is critical. Basic salts, with an excess of calcium, are generally less soluble.[2][3][7]
- **High Drying Temperature during Synthesis:** If the CCM was dried at temperatures exceeding 100°C during its preparation, it may have decomposed into a less soluble form.[2][3][7][4]
- **Crystalline Form:** The material may not be in the desired metastable, more soluble form. The preparation method significantly impacts the final product's structure and solubility.[2][3][7]
- **Particle Size:** Larger particles will dissolve more slowly. Consider reducing the particle size by grinding.[2][3][7]

- Hydration State: CCM can form stable hydrates. The level of hydration can affect its handling and solubility.[\[2\]](#)[\[3\]](#)[\[7\]](#)

Q3: How does pH impact the form of soluble calcium from CCM?

A3: The pH of the solution dictates the equilibrium between ionic calcium and complexed calcium. At a low pH, similar to gastric conditions (pH 2.0), a significant portion (80-90%) of the soluble calcium from CCM exists in its free ionic form (Ca^{2+}).[\[1\]](#) As the pH increases to a more neutral level (pH 7.0), characteristic of the intestines, CCM forms a higher level of soluble calcium citrate complexes.[\[1\]](#)

Troubleshooting Guide

Problem	Potential Cause	Recommended Action
Low Solubility in Neutral pH	Incorrect molar ratio (basic salt).	Verify the synthesis protocol and the molar ratios of calcium, citric acid, and malic acid used. Neutral or acidic salts are preferred for higher solubility. [2] [3]
High drying temperature during preparation (>100°C).	Review the drying step of your synthesis. Ensure the temperature was maintained below 100°C to prevent decomposition. [2] [3] [7] [4]	
The CCM is not in its metastable form.	The preparation method is key. Rapid precipitation from a concentrated solution is often used to obtain the metastable form. [2] [3] [7] [8]	
Slow Dissolution Rate	Large particle size.	Grind the CCM powder to a finer particle size (e.g., less than 1 mm) to increase the surface area for dissolution. [2] [3] [7]
Precipitation Occurs Upon Standing	Exceeding the solubility limit.	The CCM solution may be supersaturated. The complex will precipitate once its solubility is exceeded. [2] [3] [7]
Conversion to a less soluble hydrate form.	Calcium citrate can exist in different hydrate forms with varying solubilities. The tetrahydrate is more soluble than the hexahydrate. [6]	
Inconsistent Solubility Between Batches	Variation in synthesis parameters.	Strictly control reaction temperature, concentration of reactants, and drying

conditions between batches to ensure consistency.[\[2\]](#)[\[3\]](#)[\[7\]](#)

Incomplete neutralization during synthesis.

Ensure that the citric and malic acids are fully neutralized by the calcium source during the reaction.[\[3\]](#)[\[7\]](#)

Quantitative Data on CCM Solubility

The solubility of **Calcium Citrate Malate** is highly dependent on its specific molar ratio. The following table summarizes solubility data for different CCM compositions as described in patent literature.

CCM Molar Ratio (Calcium:Citrate:Malate)	Classification	% Soluble Calcium (w/w CCM)	Reference
6:2:3	Neutral	91	[3] [7]
8:2:5	Neutral	89	[3] [7]
5:2:2	Neutral	73	[3] [7]
4:2:3	Acid	100	[3] [7]
5:1:1	Basic	45	[3] [7]

Note: The solubility was determined by measuring the amount of calcium in solution from a 100 mg sample of CCM in water at approximately 20°C.[\[3\]](#)

Experimental Protocols

Protocol 1: Determination of Soluble Calcium in CCM

This method is adapted from patent literature to determine the percentage of soluble calcium in a CCM sample.[\[2\]](#)[\[3\]](#)

Materials:

- **Calcium Citrate Malate (CCM)** sample
- Deionized water
- 5% Hydrochloric Acid (HCl) solution
- 5% Lanthanum solution (as lanthanum oxide)
- Whatman #4 filter paper
- Buchner funnel and filtration apparatus
- Volumetric flasks (100 mL, 50 mL)
- Pipettes
- Atomic Absorption Spectrophotometer

Procedure:

- Accurately weigh a quantity of the CCM sample calculated to contain 0.1 g of Calcium.
- Add 50 mL of deionized water at room temperature (approx. 20°C) to the sample.
- Stir the slurry for 30 minutes.
- Rapidly filter the slurry through a Whatman #4 filter paper using a Buchner funnel with a slight vacuum.
- Collect the filtrate and dilute it to 100 mL with the 5% HCl solution in a volumetric flask.
- Take a 200 μ L aliquot of this solution and dilute it to 50 mL with 1 mL of 5% lanthanum solution and 5% HCl in a volumetric flask.
- Determine the calcium concentration in the final solution using an Atomic Absorption Spectrophotometer. This value represents the soluble calcium.
- To determine the insoluble calcium, dissolve the residue on the filter paper in 5% HCl and dilute to 200 mL. Analyze this solution for calcium content via atomic absorption.

- The sum of soluble and insoluble calcium should ideally equal the initial 100 mg of calcium. The percent soluble calcium can then be calculated.

Protocol 2: Determination of Citric and Malic Acids in CCM by HPLC

This protocol, based on patent information, outlines a method for quantifying the citric and malic acid content in a CCM sample using High-Pressure Liquid Chromatography (HPLC).^[3]

Materials and Equipment:

- CCM sample
- 0.2N Hydrochloric Acid (HCl)
- HPLC grade water
- Sulfuric Acid (H₂SO₄), 1N
- Citric Acid and Malic Acid standards
- HPLC system with a UV detector
- 0.45 µm filter

Chromatographic Conditions:

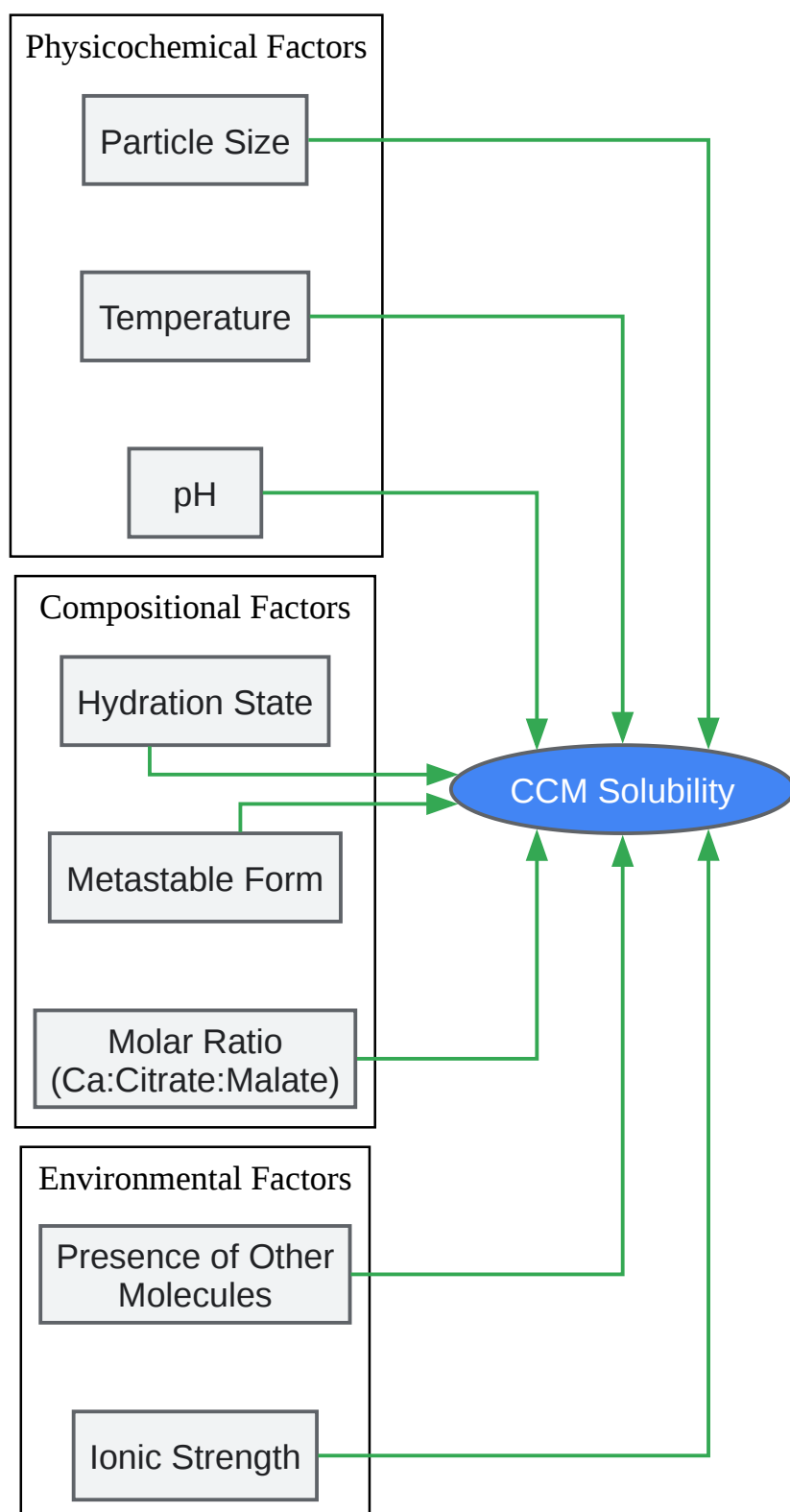
- Mobile Phase: 0.0015N H₂SO₄ in HPLC grade water. Filter through a 0.45 µm filter and degas.
- Flow Rate: 0.8 mL/min
- Injection Volume: 25 µL
- Detector: UV at 210 nm

Procedure:

- **Standard Preparation:** Accurately weigh approximately 0.025 g each of citric acid and malic acid standards into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- **Sample Preparation:** Accurately weigh about 0.05 g of the CCM powder into a 10 mL volumetric flask. Dissolve the sample in 0.2N HCl. If the sample does not dissolve completely, add additional HCl until dissolution is achieved. Dilute to the mark with 0.2N HCl and mix thoroughly.
- **Analysis:** Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- **Calculation:** Calculate the weight percentage of citric and malic acid in the sample based on the peak areas of the sample and the standard.

Visualizations

Caption: Experimental workflow for determining CCM solubility.



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Caption: Key factors influencing **Calcium Citrate Malate** solubility.

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